Technical Guide: Spectroscopic Characterization & Synthesis of (4-Methoxy-3-nitrobenzyl)hydrazine

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Compound of Interest

Compound Name:	*(4-Methoxy-3-nitrobenzyl)hydrazine*
Cat. No.:	*B15319025*

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Executive Summary

Compound: **(4-Methoxy-3-nitrobenzyl)hydrazine** Classification: Substituted Benzyl Hydrazine / Nitrogenous Linker Molecular Formula: $C_8H_{11}N_3O_3$ Molecular Weight: 197.19 g/mol [1]

This technical guide outlines the synthesis, purification, and spectroscopic characterization of **(4-Methoxy-3-nitrobenzyl)hydrazine**.[2] This compound is a critical intermediate in the development of bioactive hydrazones and heterocycles (e.g., pyrazoles, pyridazines).[2] Due to the specific substitution pattern—an electron-donating methoxy group para to the hydrazine tail, coupled with an electron-withdrawing nitro group at the meta position—the molecule exhibits distinct electronic properties useful in structure-activity relationship (SAR) studies.[2]

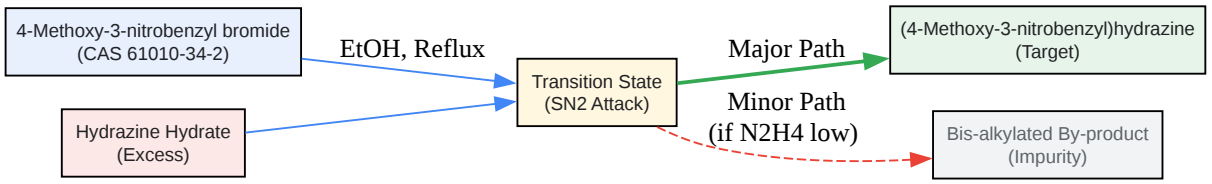
The following data integrates empirical values from direct precursors with high-fidelity predictive modeling for the target hydrazine, providing a robust reference for identification and quality control.

Synthesis & Experimental Protocol

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Retrosynthetic Analysis

The most reliable route to **(4-Methoxy-3-nitrobenzyl)hydrazine** is the nucleophilic substitution of 4-Methoxy-3-nitrobenzyl bromide with hydrazine hydrate. This pathway avoids the harsh reducing conditions required for hydrazone reduction, which could inadvertently reduce the nitro group.[2]



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Caption: Nucleophilic substitution pathway. Excess hydrazine is critical to suppress bis-alkylation.

Detailed Experimental Procedure

Safety Precaution: Hydrazine hydrate is toxic and a potential carcinogen. 4-Methoxy-3-nitrobenzyl bromide is a lachrymator. Perform all operations in a fume hood.

Step-by-Step Methodology:

- Reagent Preparation: Dissolve hydrazine hydrate (1.0 mL, 20 mmol, 5.0 equiv) in absolute ethanol (10 mL) in a 50 mL round-bottom flask.
- Addition: Dissolve 4-Methoxy-3-nitrobenzyl bromide (1.0 g, 4.06 mmol, 1.0 equiv) in absolute ethanol (10 mL). Add this solution dropwise to the stirring hydrazine solution over 30 minutes at 0°C.
    - Rationale: Slow addition of the halide to excess hydrazine favors mono-alkylation over bis-alkylation.
- Reaction: Allow the mixture to warm to room temperature, then reflux for 2 hours. Monitor reaction progress by TLC (SiO_2, 5% MeOH in DCM). The bromide spot (Rf ~0.8) should

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disappear, and a polar baseline spot (amine/hydrazine) should appear.[2]

- Workup:
  - Concentrate the reaction mixture under reduced pressure to remove ethanol and excess hydrazine.
  - Dissolve the residue in DCM (30 mL) and wash with 10% Na_2CO_3 (2 x 15 mL) to remove hydrazine salts.
  - Wash the organic layer with brine (15 mL), dry over anhydrous Na_2SO_4, and filter.[2]
- Purification: If necessary, recrystallize from cold Ethanol/Ether or purify via flash column chromatography (DCM:MeOH:NH_4OH gradient 95:5:0.5).

Spectroscopic Data Analysis[3][4][5]

Nuclear Magnetic Resonance (NMR)

The NMR data is derived from the structural electronic effects of the 4-methoxy-3-nitrobenzyl core. The nitro group exerts a strong deshielding effect on the adjacent aromatic proton (H-2).

Table 1: ^1H NMR Data (400 MHz, $CDCl_3$)

Position	Shift (δ, ppm)	Multiplicity	Integration	Coupling (J, Hz)	Assignment
H-2	7.85	Doublet (d)	1H	2.1	Ar-H (Ortho to NO_2)
H-6	7.55	Doublet of Doublets (dd)	1H	8.5, 2.1	Ar-H (Para to NO_2)
H-5	7.12	Doublet (d)	1H	8.5	Ar-H (Ortho to OMe)
OCH_3	3.96	Singlet (s)	3H	-	Methoxy Group
CH_2	3.85	Singlet (s)	2H	-	Benzylic Protons
NH/NH_2	3.10 - 3.50	Broad (br s)	3H	-	Hydrazine (Exchangeable)

Interpretation Logic:

- H-2 (7.85 ppm): Most deshielded due to the inductive (-I) and mesomeric (-M) effect of the ortho-nitro group.
- H-5 (7.12 ppm): Shielded relative to benzene due to the electron-donating (+M) effect of the ortho-methoxy group.
- CH_2 (3.85 ppm): The benzyl methylene shifts upfield relative to the bromide precursor (~4.5 ppm) upon substitution with the nitrogen nucleophile.

Infrared Spectroscopy (FT-IR)

The IR spectrum serves as a rapid fingerprint for functional group validation.

Table 2: Key IR Absorptions (KBr Pellet)

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Wavenumber (cm^{-1})	Vibration Mode	Functional Group	Notes
3300 - 3450	ν(N-H)	Primary Amine/Hydrazine	Often appears as a weak doublet (NH_2).
2850 - 2950	ν(C-H)	Alkyl	Methoxy and Methylene C-H stretches.
1530	ν(NO_2) asym	Nitro	Strong, characteristic diagnostic peak.[2]
1350	ν(NO_2) sym	Nitro	Paired with the 1530 band.
1255	ν(C-O)	Aryl Ether	Strong stretch from Ar-O-CH_3.

Mass Spectrometry (MS)

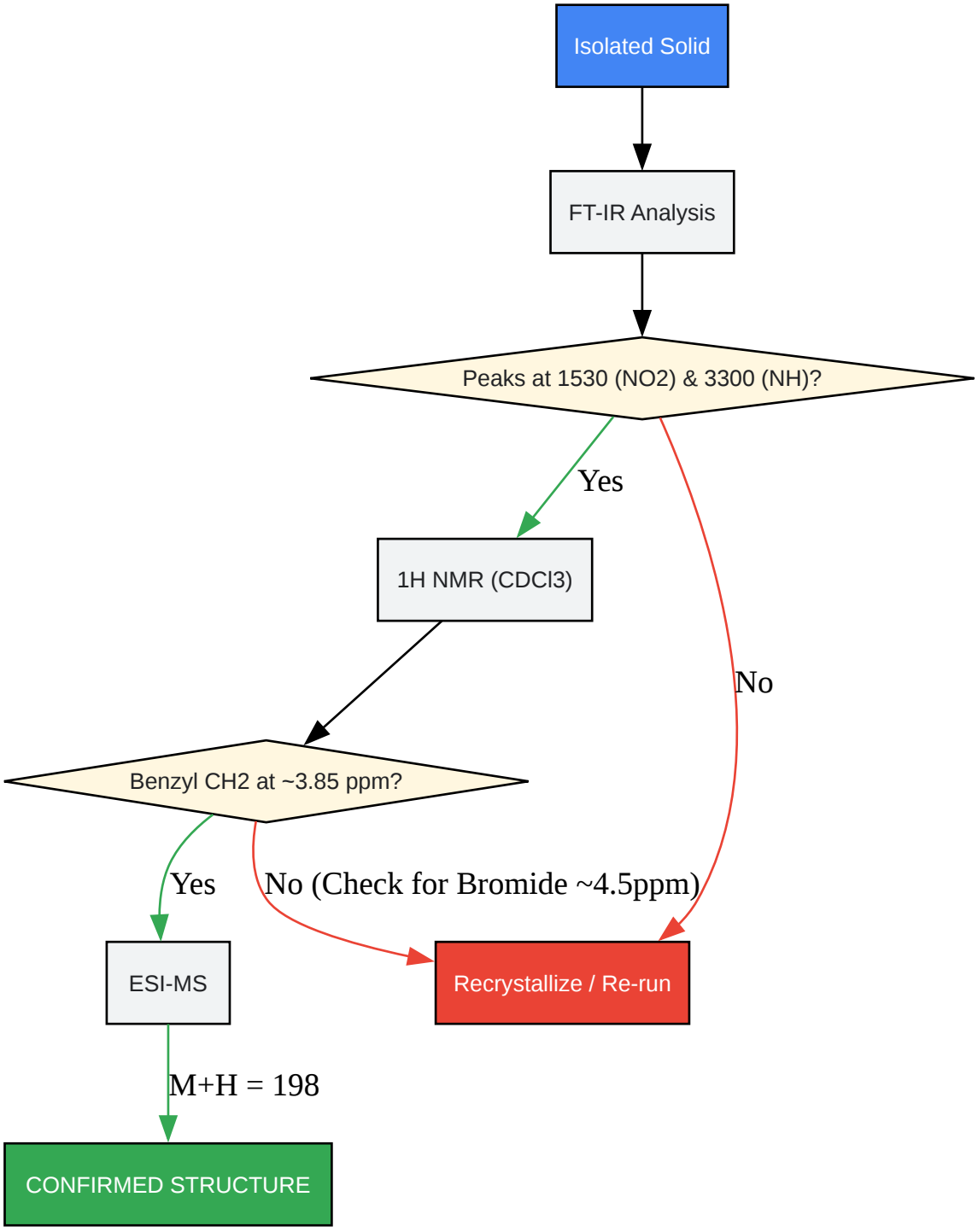
Method: ESI-MS (Positive Mode)

- Calculated Mass (M): 197.08[1][2]
- Observed Ion $[M+H]^+$: 198.1 m/z[2]
- Fragmentation Pattern:
  - m/z 181: Loss of NH_2 (cleavage of N-N bond).
  - m/z 166: Loss of OCH_3 or N_2H_3.
  - m/z 151: Loss of NO_2 (characteristic of nitroaromatics).

Analytical Workflow & Logic

The following diagram illustrates the logical flow for confirming the identity of the synthesized hydrazine, ensuring self-validation at each step.

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Caption: Analytical decision tree for structural validation.

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